

# An In-depth Technical Guide to the Chemical Properties of Aldicarb Sulfoxide

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## Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

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## Introduction

**Aldicarb sulfoxide** is a carbamate pesticide and a major metabolite of aldicarb, a potent cholinesterase inhibitor.<sup>[1]</sup> Understanding its chemical and physical properties is crucial for toxicological studies, environmental monitoring, and the development of potential therapeutic agents. This guide provides a comprehensive overview of **aldicarb sulfoxide**'s core chemical properties, experimental protocols for its analysis, and visualizations of its metabolic and inhibitory pathways.

## Core Chemical and Physical Properties

**Aldicarb sulfoxide** is a crystalline solid.<sup>[2]</sup> Key quantitative data regarding its chemical and physical properties are summarized in the table below for easy reference and comparison.

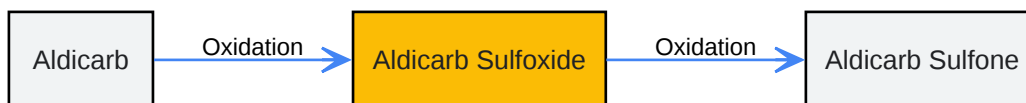
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub> S	[3][4]
Molecular Weight	206.27 g/mol	[3]
CAS Number	1646-87-3	
Melting Point	100-104 °C	
Boiling Point	Decomposes above 100 °C	
Decomposition Temperature	~150 °C (100% weight loss)	
Water Solubility	28000 mg/L (at 20 °C, pH 7)	
Log P (Octanol-Water Partition Coefficient)	-0.2	

## Signaling and Metabolic Pathways

**Aldicarb sulfoxide**'s primary mechanism of toxicity is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine. This inhibition leads to an accumulation of acetylcholine at the synaptic cleft, resulting in overstimulation of cholinergic receptors.

### Metabolic Pathway of Aldicarb

Aldicarb is metabolized in biological systems and the environment through oxidation. The initial step is the oxidation of the sulfur atom to form **aldicarb sulfoxide**, which is subsequently oxidized to the less toxic aldicarb sulfone.

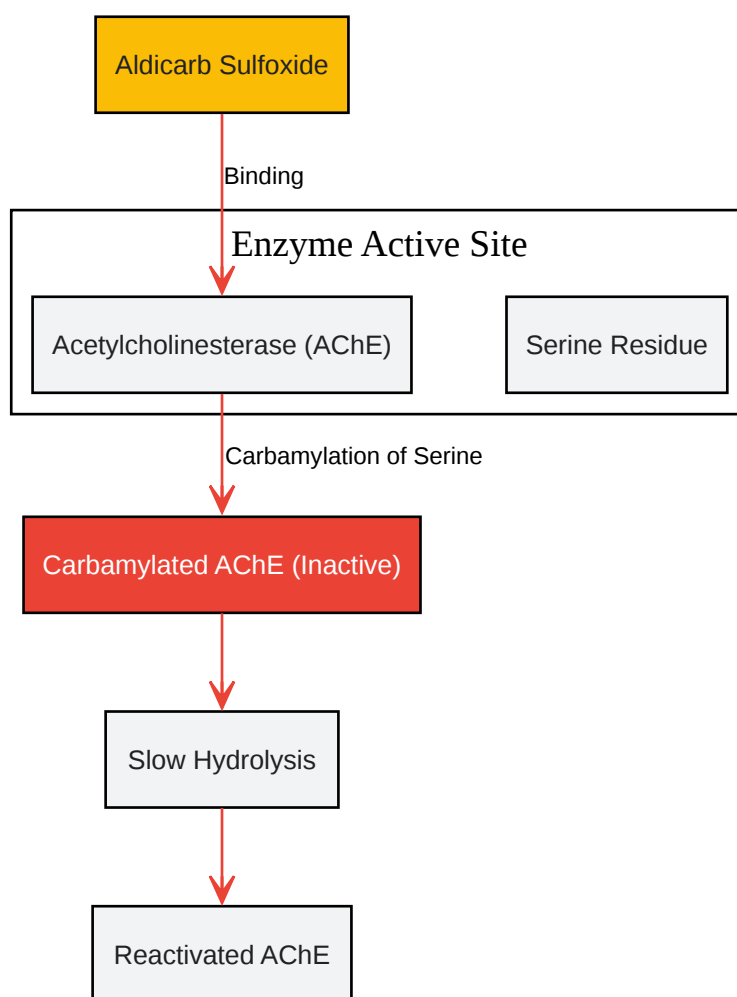


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Metabolic conversion of aldicarb to its sulfoxide and sulfone metabolites.

## Mechanism of Cholinesterase Inhibition

Carbamates like **aldicarb sulfoxide** act as pseudo-irreversible inhibitors of acetylcholinesterase. The carbamate binds to the active site of the enzyme, and the carbamoyl group is transferred to a serine residue, rendering the enzyme inactive. This carbamylated enzyme is more stable than the acetylated enzyme formed during normal acetylcholine hydrolysis, leading to a prolonged inhibition.



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Inhibition of acetylcholinesterase by **aldicarb sulfoxide**.

## Experimental Protocols

Accurate quantification of **aldicarb sulfoxide** is essential for research and regulatory purposes. Several analytical methods are available, with High-Performance Liquid Chromatography (HPLC) coupled with various detectors being the most common.

## Analysis of Aldicarb Sulfoxide in Water by HPLC-UV

This protocol is suitable for the determination of **aldicarb sulfoxide** in water samples.

### Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

### Reagents:

- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- **Aldicarb sulfoxide** reference standard.

### Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.2 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 20 µL.
- Detection: UV at 210 nm.

### Procedure:

- Prepare a series of standard solutions of **aldicarb sulfoxide** in the mobile phase.
- Filter water samples through a 0.45 µm filter to remove particulate matter.
- Inject the standards and samples onto the HPLC system.

- Quantify the **aldicarb sulfoxide** concentration in the samples by comparing the peak areas with the calibration curve generated from the standards.

## Analysis of Aldicarb Sulfoxide in Fruits and Vegetables by LC-MS/MS

This method provides high sensitivity and selectivity for the analysis of **aldicarb sulfoxide** in complex food matrices.

Instrumentation:

- Liquid Chromatograph coupled to a tandem Mass Spectrometer (LC-MS/MS).
- C18 reversed-phase column.

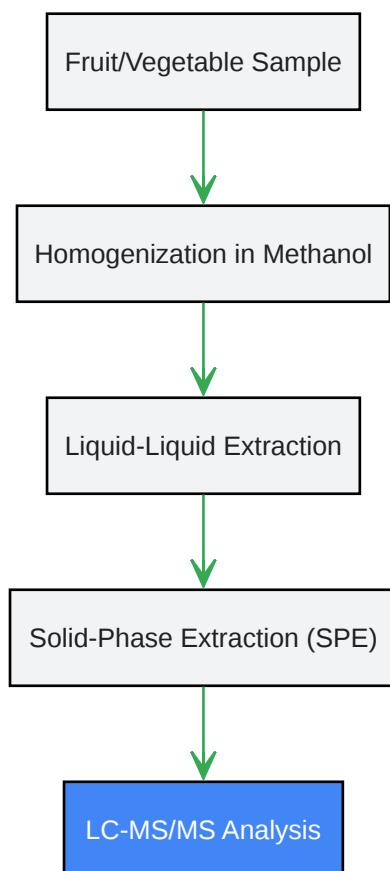
Sample Preparation:

- Extraction: Homogenize the sample with methanol.
- Liquid-Liquid Extraction: Partition the methanolic extract with an appropriate organic solvent.
- Solid-Phase Extraction (SPE) Clean-up: Pass the extract through an SPE cartridge to remove interfering substances.

LC-MS/MS Conditions:

- Ionization Mode: Positive electrospray ionization (ESI+).
- Monitoring Mode: Multiple Reaction Monitoring (MRM).

Workflow for Sample Analysis:



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Workflow for the analysis of **aldicarb sulfoxide** in food matrices.

## Conclusion

This technical guide provides a detailed overview of the core chemical properties of **aldicarb sulfoxide**, its metabolic and inhibitory pathways, and robust analytical methodologies for its quantification. The presented data and protocols are intended to support researchers, scientists, and drug development professionals in their work with this important compound. The provided visualizations offer a clear understanding of the complex biological processes involving **aldicarb sulfoxide**.

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## References

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